

Application Note: GC-MS Identification of 1-(4-Methoxybutyl)piperazine

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Compound of Interest

Compound Name: 1-(4-Methoxybutyl)piperazine

CAS No.: 496808-02-7

Cat. No.: B1607999

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Introduction & Scientific Context

1-(4-Methoxybutyl)piperazine is a secondary amine featuring a piperazine ring N-substituted with a methoxybutyl chain. In drug development, it serves as a flexible linker moiety, often used to modulate lipophilicity and receptor binding affinity in antifungal and antipsychotic pharmacophores.

Analytical Challenges

- **Amine Tailing:** The secondary amine functionality (N-H) interacts strongly with active silanol sites in standard GC columns, leading to peak tailing and reduced sensitivity.
- **Thermal Stability:** While generally stable, the methoxy ether linkage can be susceptible to oxidative degradation in the hot injection port if liners are not properly deactivated.
- **Fragmentation:** Electron Ionization (EI) typically yields a weak molecular ion (M^+), requiring reliance on characteristic alpha-cleavage fragments for identification.

This protocol utilizes chemical derivatization (optional but recommended) and inert flow path technology to ensure a robust, self-validating method.

Experimental Design Strategy

The method relies on the "Inert Pathway" principle. We utilize a highly deactivated column stationary phase and liner to prevent adsorption of the free base.

Instrumentation & Consumables

- GC System: Agilent 8890 or equivalent with Split/Splitless inlet.
- MS Detector: Single Quadrupole (e.g., 5977B) with High Efficiency Source (HES) for enhanced sensitivity.
- Column: Rtx-5 Amine or ZB-SemiVolatiles (30 m × 0.25 mm × 0.50 μm).
 - Rationale: The "Amine" specific columns have basic deactivation built into the stationary phase, eliminating the need for priming. Alternatively, a standard 5%-phenyl column (HP-5ms) can be used if the sample is derivatized.
- Liner: Ultra-Inert Splitless Liner with glass wool (deactivated).

Reagents

- Solvent: Dichloromethane (DCM) or Methanol (LC-MS grade). Note: DCM is preferred for extraction; Methanol is acceptable for direct dilution.
- Derivatization Agent: MSTFA (N-Methyl-N-(trimethylsilyl)trifluoroacetamide) with 1% TMCS.
- Internal Standard: 1-Butylpiperazine or Piperazine-d8.

Sample Preparation Protocol

Workflow A: Direct Injection (Screening)

Best for high-concentration raw materials.

- Weigh: 10 mg of sample into a 20 mL scintillation vial.

- Dissolve: Add 10 mL of Methanol. Vortex for 30 seconds.
- Filter: Pass through a 0.22 μ m PTFE syringe filter into a GC vial.
- Inject: 1 μ L.

Workflow B: Derivatization (Trace Analysis/Impurity Profiling)

Best for eliminating tailing and improving M+ intensity.

- Aliquot: Transfer 100 μ L of the sample solution (from Workflow A) into a GC vial insert.
- Evaporate: Dry under a gentle stream of Nitrogen at 40°C.
- Reconstitute: Add 50 μ L of Pyridine and 50 μ L of MSTFA + 1% TMCS.
- Incubate: Cap and heat at 60°C for 30 minutes.
 - Mechanism:[1] The TMS group replaces the proton on the secondary amine (N-H N-SiMe₃), reducing polarity.
- Cool & Inject: Inject 1 μ L immediately.

GC-MS Method Parameters

Parameter	Setting	Rationale
Inlet Temperature	250 °C	Sufficient volatilization without thermal degradation of the ether chain.
Injection Mode	Splitless (or Split 10:1 for high conc.)	Splitless maximizes sensitivity for impurities; Split improves peak shape for main peaks.
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)	Optimized linear velocity for 0.25 mm ID columns.
Oven Program	Initial: 60 °C (Hold 1 min) Ramp 1: 15 °C/min to 200 °C Ramp 2: 25 °C/min to 300 °C (Hold 3 min)	Low initial temp focuses the amine. Slow ramp ensures separation from solvent front.
Transfer Line	280 °C	Prevents condensation of high boiling matrix components.
Ion Source	230 °C (EI)	Standard EI temperature.
Quadrupole	150 °C	Standard.
Scan Range	m/z 35 – 450	Covers low mass amine fragments and potential dimers.
Solvent Delay	3.5 min	Protects filament from solvent peak.

Data Analysis & Interpretation

Mass Spectrum Fragmentation (EI, 70eV)

For the underivatized compound (MW = 172):

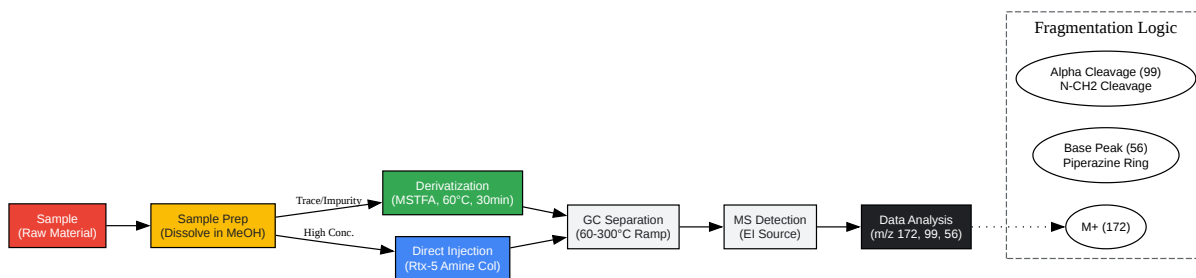
- Molecular Ion (M⁺): m/z 172 (Typically <5% abundance).
- Base Peak (m/z 56): Characteristic of the piperazine ring (CH₂=N-CH=CH₂⁺).

- Alpha-Cleavage (Amine directed):
 - Cleavage of the butyl chain alpha to the piperazine nitrogen yields the piperazine-methylene fragment.
 - m/z 99: (1-methylene-piperazine cation).
- Ether Fragmentation:
 - Loss of the methoxy group (-OCH₃) is less common than alpha cleavage but may produce m/z 141 (M - 31).
 - Loss of the methoxyethyl fragment (-CH₂CH₂OCH₃) yields m/z 97.

Diagnostic Ions for SIM (Selected Ion Monitoring):

- Target: 172
- Qualifiers: 56, 99, 85

Visual Workflow (DOT Diagram)



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Caption: Analytical workflow for **1-(4-Methoxybutyl)piperazine** distinguishing between direct injection and derivatization pathways.

Validation Criteria (Self-Validating System)

To ensure the protocol is trustworthy, every run must pass these System Suitability Tests (SST):

- Tailing Factor (Tf): The peak for **1-(4-Methoxybutyl)piperazine** must have a Tf < 1.5. If Tf > 1.5, perform inlet maintenance (change liner/septum) or trim the column.
- Signal-to-Noise (S/N): For the limit of quantitation (LOQ), S/N must be > 10:1 at the target m/z 172.
- Blank Check: Inject a solvent blank immediately after the highest standard. Carryover must be < 0.1% to prevent false positives in subsequent runs.

Troubleshooting Guide

- Ghost Peaks: If m/z 73, 147, 207, 281 appear, these are siloxanes from column bleed or septum degradation. Check inlet temperature and septum tightness.
- Missing Molecular Ion: If m/z 172 is absent but fragments (56, 99) are present, the ionization energy might be too high (standard 70eV is fixed, but source temp can be lowered to 200°C to promote M⁺ stability) or the concentration is too low.
- Peak Broadening: Indicates moisture in the system or solvent incompatibility. Ensure DCM/Methanol is dry (anhydrous).

References

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